A Technical Guide to the Physical Properties of Dimethyl Adipate

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest	
Compound Name:	Dimethyladipate
Cat. No.:	B125988

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This technical guide provides a comprehensive overview of the key physical properties of dimethyl adipate (DMA), a widely used organic solvent and plasticizer. This document collates available data on its density, viscosity, surface tension, and vapor pressure at various temperatures. Detailed methodologies for the experimental determination of these properties are also provided to aid in the design and interpretation of scientific research.

Physical Properties of Dimethyl Adipate

Dimethyl adipate, with the chemical formula $C_8H_{14}O_4$, is a colorless, oily liquid. Its physical characteristics are crucial for a wide range of applications, from its use as a solvent in paint stripping and resins to its role as a plasticizer.[1] Understanding how these properties change with temperature is essential for process optimization, formulation development, and safety assessments.

Density

The density of dimethyl adipate decreases with increasing temperature. Experimental data has been collected at various temperatures and pressures, demonstrating this inverse relationship.

Table 1: Density of Dimethyl Adipate at Various Temperatures (at 0.1 MPa)

Temperature (°C)	Temperature (K)	Density (g/cm³)
10	283.15	1.0718
20	293.15	1.062
25	298.15	1.058
30	303.15	1.0536
40	313.15	1.045
50	323.15	1.0363
60	333.15	1.0276
70	343.15	1.0189
80	353.15	1.0102
90	363.15	1.0014
100	373.15	0.9926

Data sourced from Comunas, M. J. P., et al. (2010), J. Chem. Eng. Data.

Viscosity

Viscosity, a measure of a fluid's resistance to flow, is also highly dependent on temperature. For dimethyl adipate, viscosity decreases significantly as temperature increases.

Table 2: Dynamic and Kinematic Viscosity of Dimethyl Adipate at Various Temperatures (at 0.1 MPa)

Temperature (°C)	Temperature (K)	Dynamic Viscosity (mPa·s)	Kinematic Viscosity (cSt)
10	283.15	3.996	3.728
20	293.15	2.964	2.791
25	298.15	2.5	2.363
30	303.15	2.298	2.181
40	313.15	1.834	1.755
50	323.15	1.498	1.446
60	333.15	1.243	1.210
70	343.15	1.046	1.027
80	353.15	0.891	0.882
90	363.15	0.767	0.766
100	373.15	0.667	0.672

Data sourced from Comunas, M. J. P., et al. (2010), J. Chem. Eng. Data, and Sigma-Aldrich.[2]

Surface Tension

Limited experimental data is available for the surface tension of dimethyl adipate as a function of temperature. A single value has been reported as:

- Surface Tension: 35.66 dyn/cm (temperature unspecified)

Further experimental investigation is required to establish a clear temperature-dependent relationship for this property.

Vapor Pressure

Vapor pressure is a critical property for understanding the volatility of a substance. The vapor pressure of dimethyl adipate increases with temperature, as detailed below.

Table 3: Vapor Pressure of Dimethyl Adipate at Various Temperatures

Vapor Pressure (Pa)	Vapor Pressure (mmHg)	Temperature (°C)	Temperature (K)
8	0.06	20	293.15
26.7	0.2	20	293.15
100	0.75	61	334.15
1,000	7.5	103	376.15
10,000	75	156.1	429.25
100,000	750	227.3	500.45

Data sourced from various chemical suppliers and handbooks.[3][4] Note: Discrepancies in vapor pressure values at 20°C exist in the literature, which may be due to different experimental methods.

Experimental Protocols

The determination of the physical properties of liquids like dimethyl adipate requires precise and standardized experimental methods. The following sections detail the common protocols for measuring density, viscosity, surface tension, and vapor pressure.

Density Measurement

Method: Vibrating Tube Densitometry

- Principle: This technique measures the oscillation period of a U-shaped tube containing the sample. The density of the sample is directly related to the square of the oscillation period. The instrument is calibrated using two fluids of known density, such as dry air and pure water.

- Apparatus: A digital vibrating tube densitometer.

- Procedure:

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1. Calibrate the instrument at atmospheric pressure using dry air and degassed, deionized water.

2. Inject the dimethyl adipate sample into the thermostated measuring cell, ensuring no air bubbles are present.

3. Allow the sample to reach thermal equilibrium at the desired temperature.

4. Record the oscillation period measured by the instrument.

5. The instrument's software calculates the density based on the calibration constants and the measured period.

6. For measurements at various temperatures, the process is repeated by adjusting the temperature of the measuring cell.

Viscosity Measurement

Method: Capillary Viscometry (Ubbelohde type)

- Principle: This method determines the kinematic viscosity by measuring the time it takes for a fixed volume of liquid to flow under gravity through a calibrated capillary. The dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at the same temperature.

- Apparatus: Ubbelohde capillary viscometer, thermostatic water bath, stopwatch.

- Procedure:

1. Select a viscometer of the appropriate size for the expected viscosity range of dimethyl adipate.

2. Clean and dry the viscometer thoroughly.

3. Introduce a precise volume of the dimethyl adipate sample into the viscometer.

4. Place the viscometer in a vertical position within the thermostatic bath, ensuring the temperature is controlled to within ±0.02°C.

5. Allow at least 20 minutes for the sample to reach thermal equilibrium.

6. Using suction, draw the liquid up through the capillary into the upper bulb, above the top timing mark.

7. Release the suction and simultaneously start the stopwatch as the meniscus of the liquid passes the upper timing mark.

8. Stop the stopwatch as the meniscus passes the lower timing mark.

9. Repeat the measurement at least three times to ensure reproducibility. The flow times should agree within 0.2%.

10. Calculate the kinematic viscosity (ν) using the equation: $\nu = C * t$, where 'C' is the calibration constant of the viscometer and 't' is the average flow time.

11. Calculate the dynamic viscosity (η) using the equation: $\eta = \nu * \rho$, where 'ρ' is the density of dimethyl adipate at the measurement temperature.

Surface Tension Measurement

Method: Du Noüy Ring Tensiometry

- Principle: This method measures the force required to detach a platinum-iridium ring from the surface of a liquid. This maximum force is directly proportional to the surface tension of the liquid.

- Apparatus: Force tensiometer with a platinum-iridium ring, thermostated sample vessel.

- Procedure:

1. Thoroughly clean the platinum ring by rinsing with a suitable solvent (e.g., acetone) and then flaming it to red heat to remove any organic contaminants.

2. Place the dimethyl adipate sample in the thermostated vessel and allow it to reach the desired temperature.

3. Position the sample vessel on the instrument's stage.

4. Lower the ring until it is fully immersed in the liquid.

5. Slowly raise the sample stage, causing the ring to be pulled through the liquid surface.

6. The instrument records the force as a function of the stage position. The maximum force just before the liquid lamella breaks is recorded.

7. The surface tension is calculated by the instrument's software, which applies a correction factor (based on the ring dimensions and the density of the liquid) to the measured maximum force.

8. Repeat the measurement multiple times to ensure accuracy.

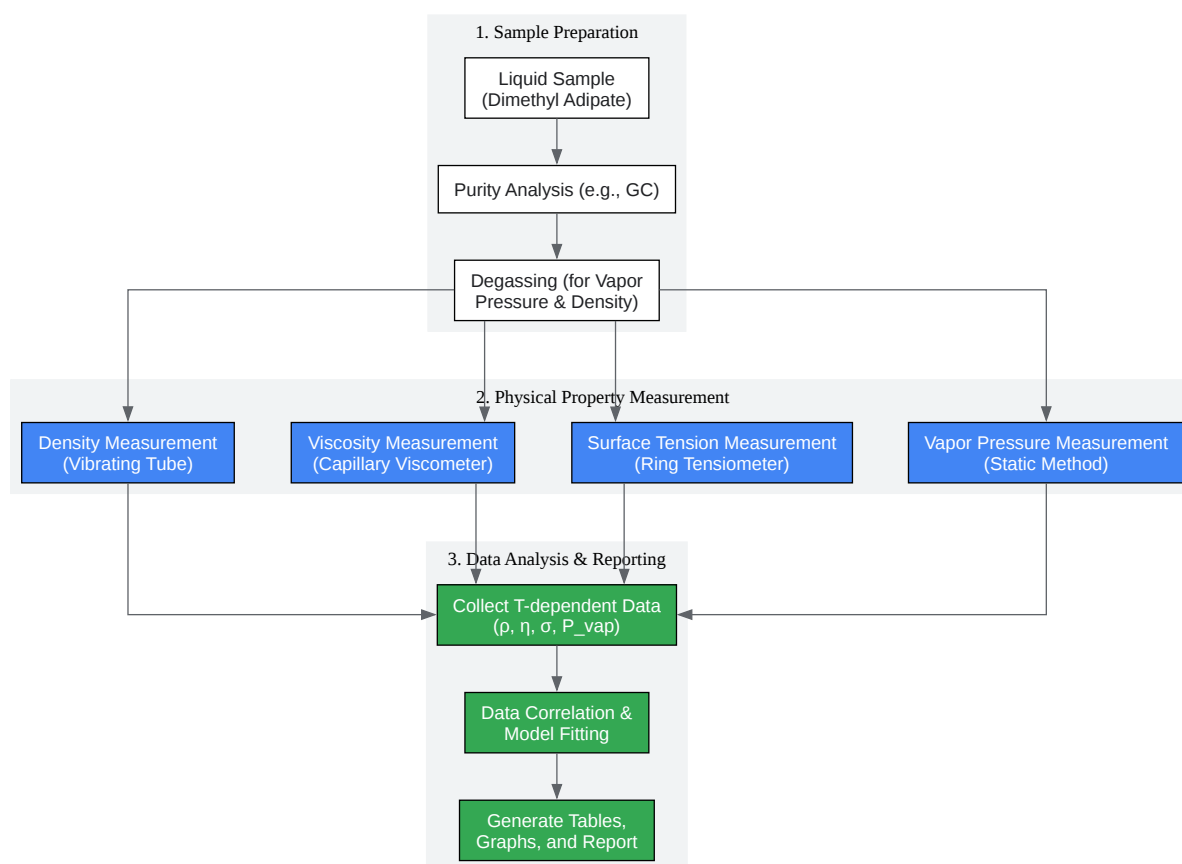# Vapor Pressure Measurement

Method: Static Method

- Principle: The static method directly measures the pressure exerted by the vapor in equilibrium with its liquid phase in a closed system at a specific temperature.

- Apparatus: A thermostated vessel connected to a vacuum pump and a pressure transducer (e.g., a capacitance diaphragm gauge).

- Procedure:

  1. Introduce a purified and thoroughly degassed sample of dimethyl adipate into the vessel. Degassing is crucial to remove dissolved air, which would contribute to the total pressure.

  2. Evacuate the apparatus to a high vacuum to remove any residual air.

  3. Isolate the vessel from the vacuum pump.

  4. Set the thermostat to the desired temperature and allow the system to reach thermal and phase equilibrium.

  5. The pressure transducer measures the steady-state pressure in the vessel, which corresponds to the vapor pressure of the dimethyl adipate at that temperature.

6. Repeat the measurements at various temperatures to obtain the vapor pressure curve.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the comprehensive characterization of the physical properties of a liquid sample like dimethyl adipate.

1. Sample Preparation

Liquid Sample
(Dimethyl Adipate)

↓

Purity Analysis (e.g., GC)

↓

Degassing (for Vapor
Pressure & Density)

2. Physical Property Measurement

Density Measurement (Vibrating Tube)	Viscosity Measurement (Capillary Viscometer)	Surface Tension Measurement (Ring Tensiometer)	Vapor Pressure Measurement (Static Method)

3. Data Analysis & Reporting

Collect T-dependent Data
(ρ, η, σ, P_vap)

↓

Data Correlation &
Model Fitting

↓

Generate Tables,
Graphs, and Report

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Caption: Generalized workflow for physical property characterization.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Dimethyl Adipate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b125988#physical-properties-of-dimethyladipate-at-various-temperatures]

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